

# Norazine CAS number 3004-71-5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norazine

Cat. No.: B3065111

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An In-depth Technical Guide to **Norazine** (CAS: 3004-71-5)

## Introduction

**Norazine** (CAS Number: 3004-71-5) is an asymmetrical s-triazine compound primarily recognized for its application as an agricultural herbicide.<sup>[1]</sup> Part of the triazine family, its chemical structure is characterized by a chlorinated triazine ring with distinct methyl and isopropylamino substituents.<sup>[1][2]</sup> This structural asymmetry was a deliberate design innovation aimed at optimizing herbicidal efficacy, soil mobility, and foliar absorption compared to its symmetrical predecessors.<sup>[1]</sup> **Norazine** is effective against a variety of broadleaf and grassy weeds, making it a significant tool in crop management, particularly for crops like corn and soybeans.<sup>[1]</sup> Its mode of action involves the potent inhibition of photosynthesis in susceptible plant species.<sup>[1]</sup>

## Chemical and Physical Properties

**Norazine** is a solid compound with a defined set of physicochemical properties.<sup>[3][4]</sup> Its structure and properties are well-documented in chemical databases.

Property	Value	Source
IUPAC Name	6-chloro-4-N-methyl-2-N-propan-2-yl-1,3,5-triazine-2,4-diamine	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> ClN <sub>5</sub>	[1][2][5][6]
Molecular Weight	201.66 g/mol	[1][2]
CAS Number	3004-71-5	[1][2][6]
Melting Point	158°C	[3][7]
Boiling Point	329.54°C (estimated)	[3][7]
Water Solubility	0.26 g/L (at 21°C)	[3][7]
Density	1.2780 g/cm <sup>3</sup> (estimated)	[3][7]
pKa	2.27 ± 0.10 (Predicted)	[3][7]
SMILES	<chem>CC(C)NC1=NC(=NC(=N1)NC)Cl</chem>	[1][2]
InChI Key	KLJYRZOFJHYOCO-UHFFFAOYSA-N	[1][6]

## Biological Activity and Mechanism of Action

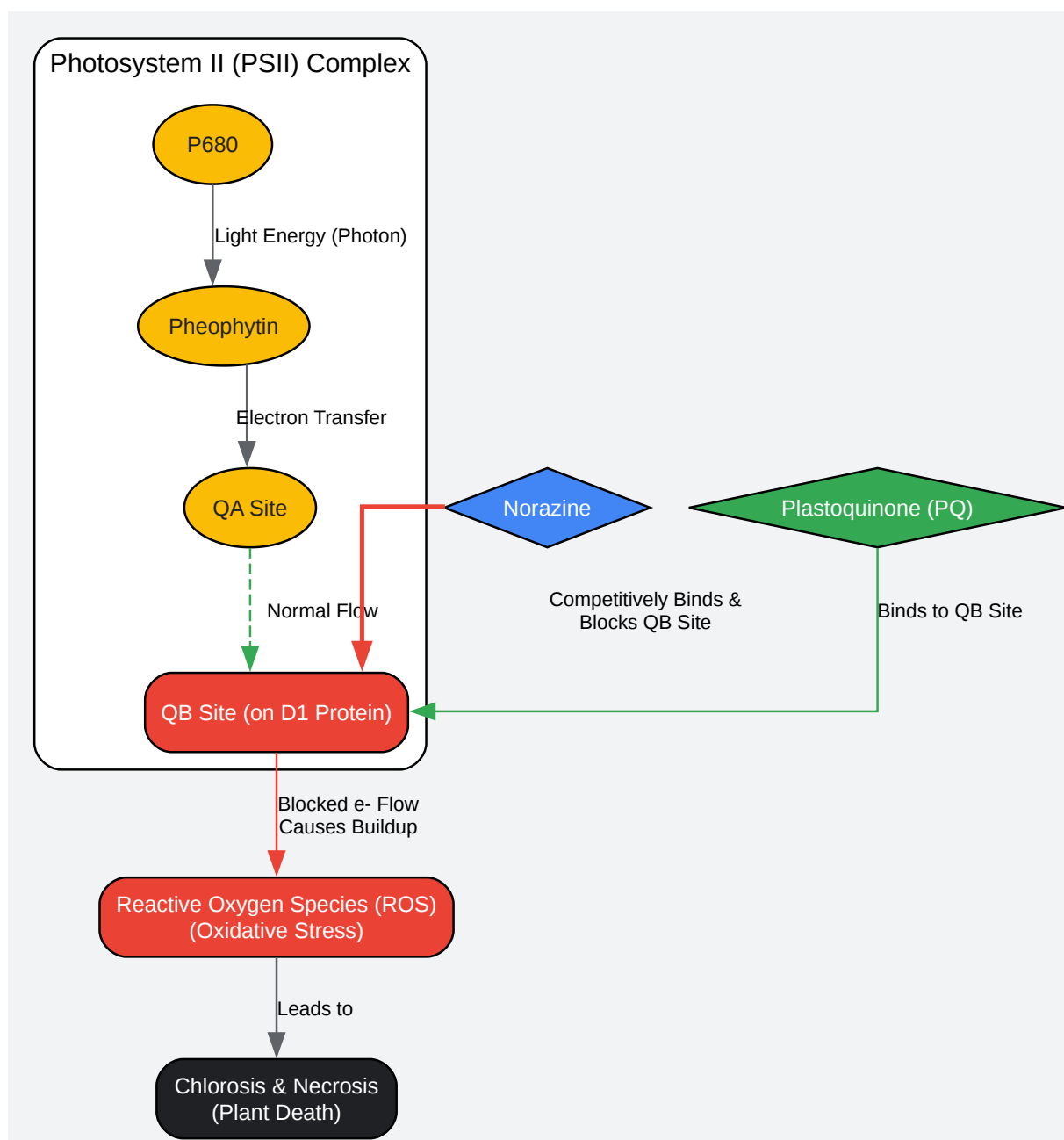
### Primary Herbicidal Activity

**Norazine**'s efficacy as a herbicide stems from its ability to disrupt the photosynthetic electron transport chain in plants.[1] The primary target of **Norazine** is the D1 protein, an essential component of the Photosystem II (PSII) complex located in the thylakoid membranes of chloroplasts.[1]

### Molecular Mechanism of Inhibition

The triazine ring of **Norazine** acts as a structural mimic of plastoquinone, the natural substrate for the D1 protein.[1] This mimicry allows **Norazine** to competitively bind to the plastoquinone-binding niche, known as the Q<sub>B</sub> site, on the D1 protein.[1] This binding event physically blocks

the electron flow from the primary quinone acceptor (Q\_A) to the secondary quinone acceptor (Q\_B), effectively halting the photosynthetic process. The interruption of the electron transport chain leads to a buildup of highly reactive oxygen species (ROS), which induce oxidative damage, trigger programmed cell death, and result in chlorosis, necrosis, and ultimately, the death of the plant.[1] Mutagenesis studies have confirmed that single amino acid substitutions within the Q\_B binding site can confer resistance to triazine herbicides, highlighting the specificity of this molecular interaction.[1]



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Caption: **Norazine**'s mechanism of action in plant chloroplasts.

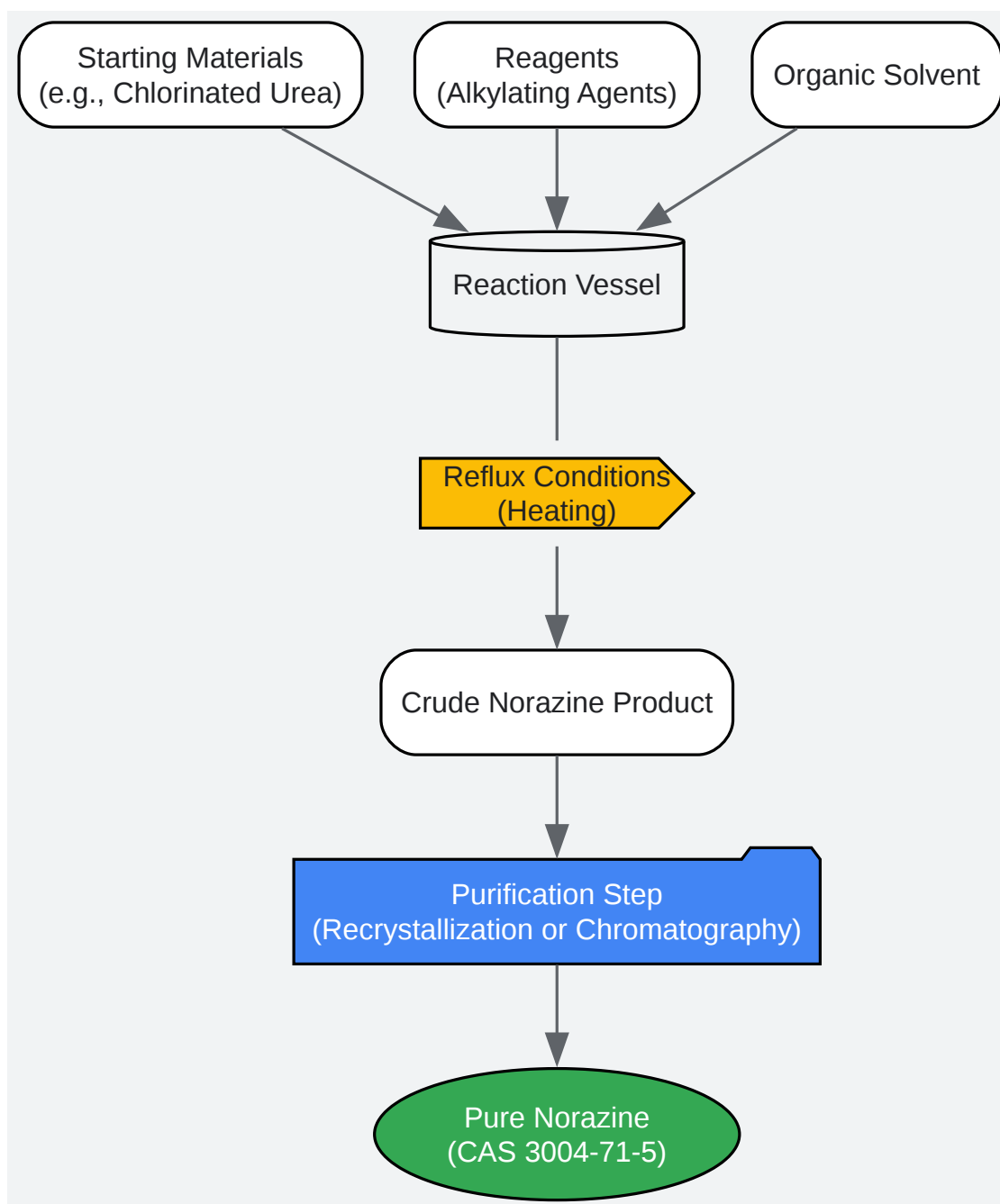
## Synthesis and Chemical Reactions

### General Synthesis Protocol

The synthesis of **Norazine** is characteristic of triazine derivatives and involves a controlled, stepwise approach to achieve its asymmetrical structure.<sup>[1]</sup> This method allows for precise placement of substituents, which is crucial for structure-activity relationship (SAR) studies.<sup>[1]</sup>

A typical synthesis pathway involves the reaction of chlorinated urea or thiourea derivatives with appropriate alkylating agents.<sup>[1]</sup>

- Starting Materials: Chlorinated urea or thiourea.<sup>[1]</sup>
- Reagents: Alkylating agents, such as alkyl halides.<sup>[1]</sup>
- Conditions: The reaction is often performed in an organic solvent under reflux to facilitate the alkylation process.<sup>[1]</sup>
- Purification: The final product, **Norazine**, can be purified from the reaction mixture using standard laboratory techniques like recrystallization or column chromatography.<sup>[1]</sup>



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Caption: General experimental workflow for the synthesis of **Norazine**.

## Chemical Reactivity

As a triazine derivative, **Norazine** can undergo several chemical reactions. The electrophilic sites on its triazine ring make it susceptible to reaction with nucleophiles.[1] It can be hydrolyzed under acidic or basic conditions, leading to various degradation products.[1]

Furthermore, the chlorine atom can be substituted by other nucleophiles, a process that can be used to generate new derivatives with potentially different biological activities.[\[1\]](#)

## Toxicological and Environmental Data

### Acute Toxicity

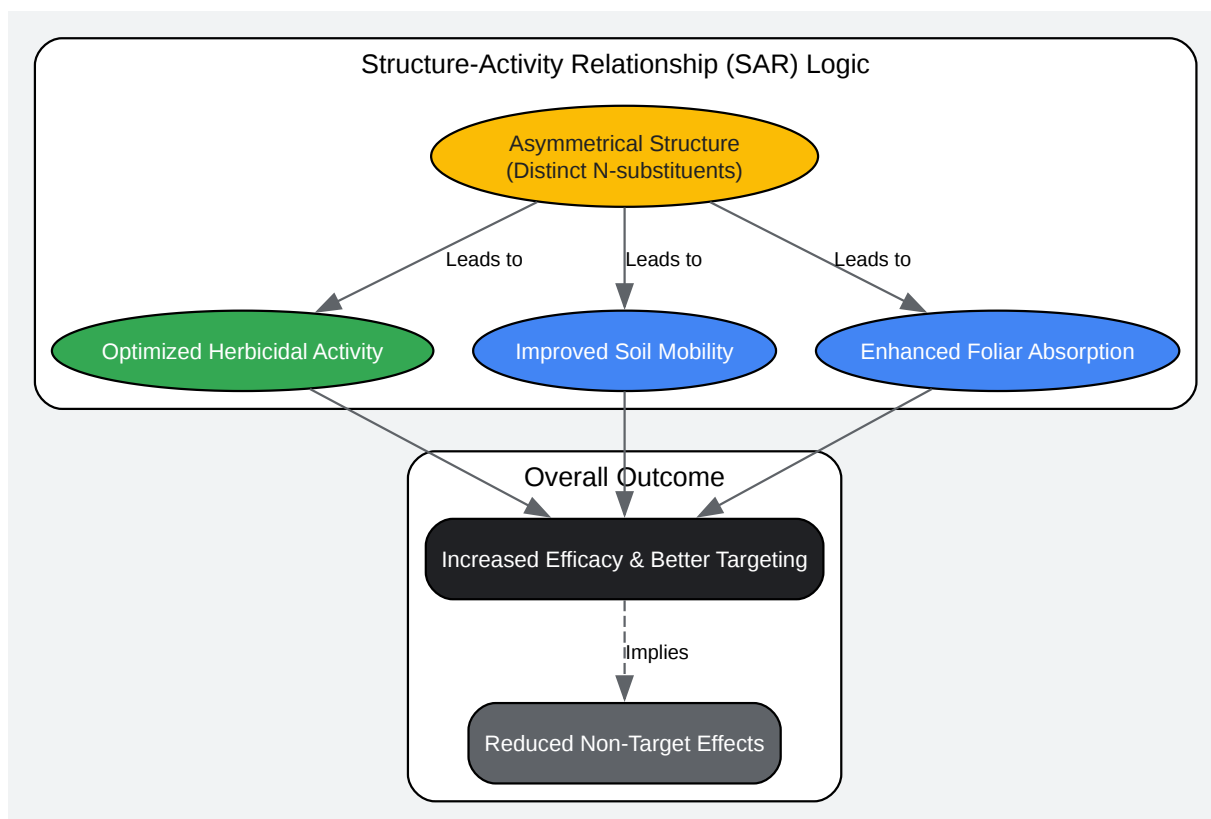
Toxicological data for **Norazine** is limited. The primary available metric is the median lethal dose (LD50) from studies in rodents.

Parameter	Value	Species	Route	Source
LD50	750 mg/kg	Rat	Oral	<a href="#">[8]</a>

### Environmental Fate

The behavior of **Norazine** in the environment is similar to other triazine herbicides.[\[1\]](#)

- **Soil Adsorption:** **Norazine** is expected to adsorb onto clay materials in the soil, particularly illite, kaolinite, and montmorillonite.[\[1\]](#) Adsorption occurs via electrostatic interactions, hydrogen bonding, and van der Waals forces.[\[1\]](#)
- **Influence of pH:** Soil pH strongly influences adsorption, with lower pH values increasing adsorption due to the protonation of the triazine nitrogen atoms, which enhances binding to negatively charged soil surfaces.[\[1\]](#)
- **Mobility:** The soil organic carbon-water partitioning coefficient (Koc) for **Norazine** is estimated to be in the range of 500-1000, which indicates moderate mobility in soil.[\[1\]](#) This suggests that while **Norazine** is not expected to readily leach into groundwater, it remains bioavailable for microbial degradation.[\[1\]](#)



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Caption: Logical relationship of **Norazine**'s asymmetrical structure to its properties.

## Applications

The primary application of **Norazine** is in agriculture for weed control.

- Crop Protection: It is used to manage weed populations in major crops such as corn and soybeans.[1]
- Non-Crop Vegetation Management: **Norazine** is also utilized in industrial areas, along roadsides, and on railways for general vegetation control.[1]
- Research Tool: In a laboratory setting, it serves as a tool for studying plant physiology, photosynthetic mechanisms, and the development of herbicide resistance.[1]

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